

# Essential Safety and Logistical Information for Handling SKF 106760

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## Compound of Interest

Compound Name: SKF 106760

Cat. No.: B1681685

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Clarification on **SKF 106760**: "**SKF 106760**" is likely a product designation for a bearing or a related mechanical component. As an article, a bearing itself does not have a Safety Data Sheet (SDS). The primary chemical exposure risk during handling, installation, and maintenance of bearings arises from the lubricants (greases and oils) used. Therefore, this guidance focuses on the safe handling of both the bearing as a physical object and the associated chemical lubricants.

This document provides essential, immediate safety and logistical information, including operational and disposal plans for researchers, scientists, and drug development professionals who may be working with industrial components such as bearings in laboratory equipment.

## Personal Protective Equipment (PPE) for Handling Bearings and Lubricants

When handling industrial bearings and their associated lubricants, a risk assessment should be conducted to determine the appropriate level of personal protective equipment. The following table summarizes the recommended PPE based on typical hazards associated with SKF lubricants.

Hazard Category	Task	Recommended Personal Protective Equipment (PPE)
Physical Hazards	Handling, installation, and removal of bearings.	<p>- Hand Protection: Wear clean, talc-free gloves to prevent cuts from sharp edges and to protect the bearing from corrosion caused by perspiration and contaminants. [1][2] - Eye Protection: Safety glasses are recommended to protect against projectiles in case of accidental impact.</p>
Chemical Hazards	Application of lubricants (grease/oil) to bearings.	<p>- Hand Protection: Chemical-resistant gloves (e.g., Nitrile rubber) are essential to prevent skin contact with lubricants.[1] - Eye/Face Protection: Wear safety goggles if there is a risk of splashing lubricant. - Respiratory Protection: Generally not required under well-ventilated conditions. If vapors or mists are generated, a self-contained breathing apparatus may be necessary. - Protective Clothing: Wear appropriate protective clothing to prevent skin exposure.</p>
Emergency Situations	Accidental spills or fire involving lubricants.	<p>- For Spills: For non-emergency personnel, wear gloves and safety goggles. For emergency responders, a protective suit is recommended. - For Fires: Wear a Self-Contained</p>

Breathing Apparatus (SCBA)  
and a chemical protection suit  
where personal contact is  
likely.

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## Operational Plans: Step-by-Step Guidance for Safe Handling

### 2.1. Receiving and Storage:

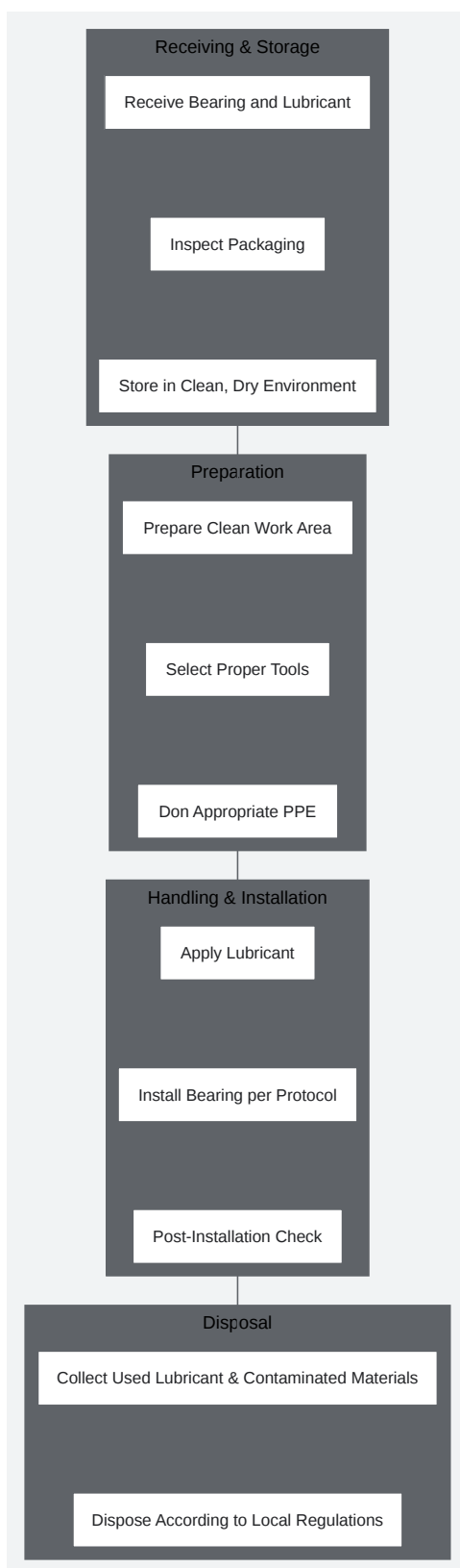
- Bearings:
  - Inspect the packaging for any damage upon arrival.
  - Store bearings in their original packaging in a clean, dry, and temperature-controlled environment to prevent corrosion and contamination.<sup>[1]</sup>
  - Avoid storing bearings in areas with high humidity or where they may be exposed to corrosive gases.
- Lubricants:
  - Store lubricants in tightly closed original containers.
  - Keep them away from direct sunlight and heat sources.
  - Store separately from strong oxidizers, strong acids, and strong alkalis.
  - Ensure storage areas are well-ventilated.

### 2.2. Handling and Installation:

- Preparation:
  - Ensure the work area is clean and free of contaminants like dust and moisture.<sup>[2][3]</sup>

- Use proper, clean, and well-maintained tools specifically designed for bearing installation.  
[\[2\]](#)[\[3\]](#)
- Wash and dry hands thoroughly before handling the bearing. Wear clean, lint-free gloves.  
[\[1\]](#)[\[2\]](#)
- Lubricant Application:
  - Consult the equipment manufacturer's instructions for the correct type and amount of lubricant.
  - Apply the lubricant using clean tools to avoid contamination.
- Installation:
  - Follow the specific mounting instructions provided by SKF or the equipment manufacturer.
  - Apply force only to the ring being press-fitted to avoid damaging the rolling elements.
  - Never strike the bearing directly with a hard object.[\[1\]](#)

### 2.3. Experimental Workflow for Handling **SKF 106760**



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